

meconic acid solubility challenges in aqueous solutions

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Compound Focus: Meconic acid

CAS No.: 497-59-6

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Meconic Acid Properties & Solubility Overview

Meconic acid is a dicarboxylic acid found in plants of the poppy family (e.g., *Papaver somniferum*), constituting about 5% of opium [1]. Its solubility profile is a key consideration for experiments.

Property	Description
Chemical Name	3-Hydroxy-4-oxo-4H-pyran-2,6-dicarboxylic acid [1]
Molecular Formula	C ₇ H ₄ O ₇ [1]
Appearance	Colorless crystals [1]
Aqueous Solubility	Slightly soluble in water [1]
Solubility in Alcohol	Readily soluble [1]
Key Identifying Reaction	Produces a red color with ferric chloride [1]

Experimental Considerations and Workflow

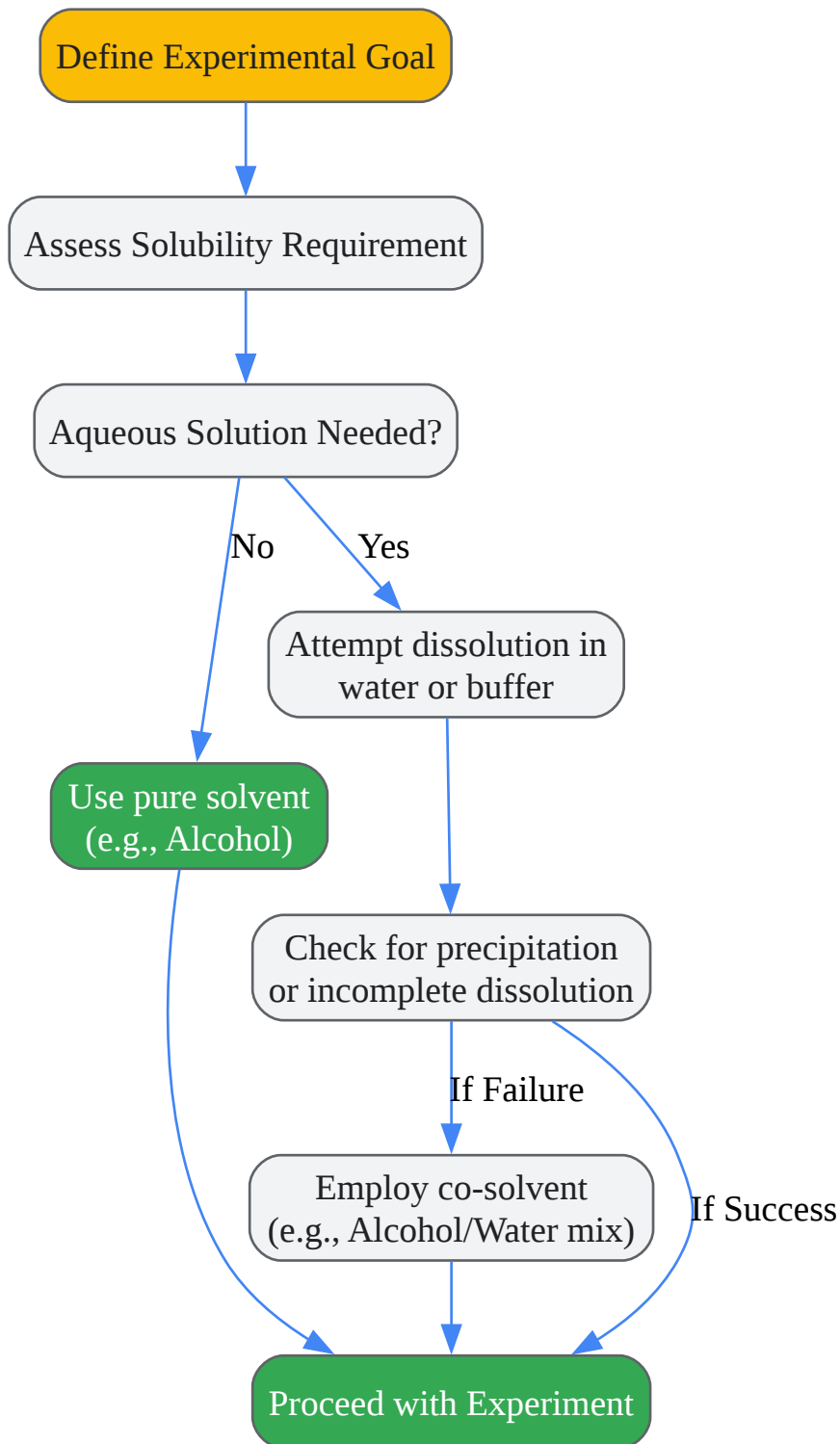
For researchers handling **meconic acid**, here are the primary considerations and a suggested workflow based on its properties.

Troubleshooting Common Solubility Issues

- **Problem: Low Solubility in Aqueous Buffers** **Meconic acid**'s limited water solubility can hinder experiments requiring aqueous solutions, such as biological assays [1].
 - **Solution:** Consider using co-solvents. Its high solubility in alcohol suggests ethanol or methanol could be suitable co-solvents to enhance dissolution in aqueous mixtures [1]. Always verify co-solvent compatibility with your experimental system.
- **Problem: Complex Formation with Metals** **Meconic acid** can act as a ligand and form coordination complexes with metal ions like Fe^{3+} . The composition of these complexes can change with pH [2].
 - **Solution:** If working with metal ions or in buffered solutions, be aware that complex formation may occur. This property can be leveraged for synthesizing new coordination compounds [2].

Suggested Workflow for Handling Meconic Acid

The following diagram outlines a logical workflow for planning experiments with **meconic acid**, incorporating considerations for its solubility:



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Research Context and Potential Directions

Recent research indicates potential neuroprotective properties for **meconic acid** in *in vitro* models of ischemia, which may drive further interest in its pharmacology [2]. Solubility is a critical factor for developing viable drug formulations.

- **Future Protocol Development:** Specific experimental details for techniques like "chemi-luminescent analysis" or handling specific complex formations can be developed based on the general methods cited in the primary literature [2].
- **Disclaimer on Scope:** Please note that this guide is based on available information and does not cover safety protocols (e.g., MSDS), which must be consulted before handling any chemical.

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References

1. - Wikipedia Meconic acid [en.wikipedia.org]

2. is a possible neuroprotector: justification on in vitro... Meconic acid [hum-ecol.ru]

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